

physical and chemical properties of 1,2-Dithiolan-4-one, 3,5-dimethyl-

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Compound of Interest

Compound Name: 1,2-Dithiolan-4-one, 3,5-dimethyl-

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An In-Depth Technical Guide to 3,5-dimethyl-1,2-dithiolan-4-one

This technical guide provides a comprehensive overview of the known physical and chemical properties of 3,5-dimethyl-1,2-dithiolan-4-one. It is intended for researchers, scientists, and professionals in drug development who are interested in the characteristics and potential applications of this heterocyclic compound. Due to the limited availability of data for this specific molecule, information from closely related compounds and general principles of dithiolane chemistry are included to provide a broader context.

Chemical Identity and Physical Properties

3,5-dimethyl-1,2-dithiolan-4-one is a sulfur-containing heterocyclic organic compound. Its core structure is a five-membered ring containing a disulfide bond and a ketone functional group, with two methyl substituents at positions 3 and 5. The presence of two chiral centers at these positions means the compound can exist as cis and trans stereoisomers.^{[1][2]}

Table 1: Physical and Chemical Properties of 3,5-dimethyl-1,2-dithiolan-4-one

Property	Value	Source
Molecular Formula	C ₅ H ₈ OS ₂	[1][2]
Molecular Weight	148.246 g/mol	[1][2]
Specific Gravity	1.19400 @ 25.00 °C	[3]
Refractive Index	1.55200 @ 20.00 °C	[3]
Boiling Point	235.00 °C @ 760.00 mm Hg	[3]
Vapor Pressure	0.052000 mmHg @ 25.00 °C (est.)	[3]
Flash Point	211.00 °F TCC (99.70 °C) (est.)	[3]
logP (o/w)	2.030 (est.)	[3]
Water Solubility	10040 mg/L @ 25 °C (est.)	[3]

Spectral Data

Detailed spectral data such as ¹H-NMR, ¹³C-NMR, and mass spectrometry for 3,5-dimethyl-1,2-dithiolan-4-one are not readily available in the public domain. However, gas chromatography (GC) data is noted in the NIST Chemistry WebBook, suggesting this technique is suitable for its analysis.[1][2] For related 1,2-dithiolane structures, standard analytical techniques like NMR and mass spectrometry are used for characterization.

Experimental Protocols: A Proposed Synthetic Approach

A specific, detailed experimental protocol for the synthesis of 3,5-dimethyl-1,2-dithiolan-4-one is not explicitly documented in the reviewed literature. However, a general synthetic strategy for 1,2-dithiolanes can be proposed based on established methods for similar compounds, such as the synthesis of 1,2-dithiolanes from 1,3-diols.[3]

The following is a generalized, plausible protocol for the synthesis of 3,5-dimethyl-1,2-dithiolan-4-one:

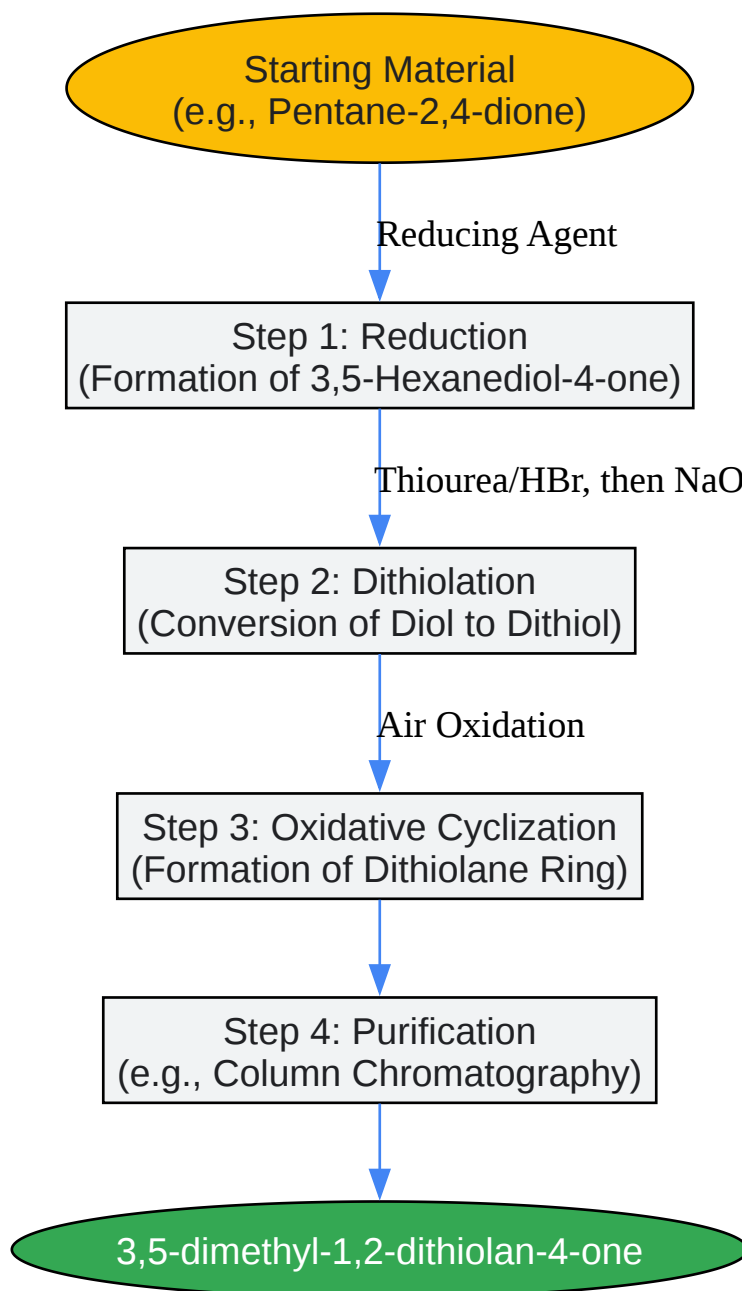
Step 1: Synthesis of the Precursor Diol The synthesis would likely start from a readily available precursor that can be converted to 3,5-hexanediol-4-one.

Step 2: Conversion of Diol to Dithiol The diol would then be converted to the corresponding dithiol. A common method involves treating the diol with thiourea in the presence of a strong acid like hydrobromic acid, followed by alkaline hydrolysis.^[3]

Step 3: Oxidative Cyclization The resulting dithiol can then undergo oxidative cyclization to form the 1,2-dithiolane ring. This is often achieved by air oxidation in a suitable solvent.^[3]

Step 4: Purification The final product would require purification, likely through column chromatography on silica gel. It is noted that for similar methylated dithiolanes, separation of cis and trans isomers can be challenging.^[3]

Proposed Synthesis Workflow for 3,5-dimethyl-1,2-dithiolan-4-one

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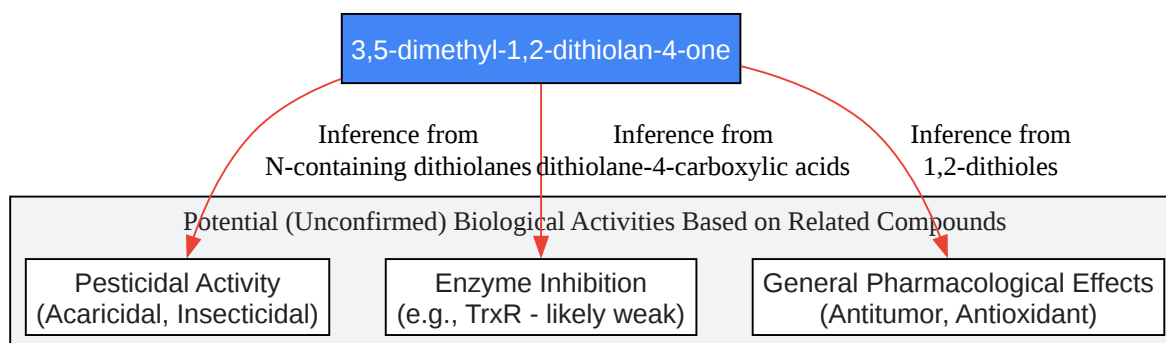
A proposed synthetic workflow for 3,5-dimethyl-1,2-dithiolan-4-one.

Biological Activity and Signaling Pathways

There is no specific information available regarding the biological activity or signaling pathways of 3,5-dimethyl-1,2-dithiolan-4-one. However, the broader class of 1,2-dithiolanes has been investigated for various biological effects.

- **Pesticidal Activity:** Some nitrogen-containing 1,2-dithiolanes have shown acaricidal and insecticidal properties.[3]
- **Thioredoxin Reductase (TrxR) Inhibition:** Derivatives of the related 1,2-dithiolane-4-carboxylic acid have been studied as potential inhibitors of Thioredoxin Reductase 1 (TrxR1), an enzyme often overexpressed in cancer cells. However, these studies concluded that the 1,2-dithiolane moiety by itself is not sufficient for significant inhibitory activity.[4]
- **General Pharmacological Properties:** The 1,2-dithiole class of compounds, which are structurally related, have been reported to exhibit a range of pharmacological activities, including antitumor, antioxidant, and anti-HIV properties.[5]

Given the lack of specific data, the biological role of 3,5-dimethyl-1,2-dithiolan-4-one remains an area for future investigation.



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Logical relationship of 3,5-dimethyl-1,2-dithiolan-4-one to potential biological activities.

Conclusion

3,5-dimethyl-1,2-dithiolan-4-one is a compound for which basic physical properties are known, but detailed experimental and biological data are scarce in the current scientific literature. The provided synthetic protocol is a generalized proposal based on established chemistry for related compounds and would require experimental validation. Future research is needed to fully characterize this molecule, including its spectral properties, and to explore its potential biological activities. The information on related dithiolane and dithiole compounds suggests that this chemical class can be a source of biologically active molecules, warranting further investigation into compounds like 3,5-dimethyl-1,2-dithiolan-4-one.

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References

- 1. A multimodal pipeline using NMR spectroscopy and MALDI-TOF mass spectrometry imaging from the same tissue sample - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. tandfonline.com [tandfonline.com]
- 4. May 1,2-Dithiolane-4-carboxylic Acid and Its Derivatives Serve as a Specific Thioredoxin Reductase 1 Inhibitor? - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Synthesis and Reactivity of 3H-1,2-dithiole-3-thiones - PMC [pmc.ncbi.nlm.nih.gov]
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